

Application Notes and Protocols for In Vivo Testing of JNK1-Targeted PROTACs

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Compound of Interest

Compound Name: PROTAC JNK1-targeted-1

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Audience: Researchers, scientists, and drug development professionals.

Introduction

c-Jun N-terminal kinase 1 (JNK1) is a critical member of the mitogen-activated protein kinase (MAPK) family, playing a pivotal role in various cellular processes including inflammation, apoptosis, cell proliferation, and stress responses.[1][2][3] Dysregulation of the JNK signaling pathway is implicated in a wide range of human diseases, such as cancer, inflammatory disorders, and neurodegenerative diseases.[3][4][5] Consequently, JNK1 has emerged as an attractive therapeutic target.

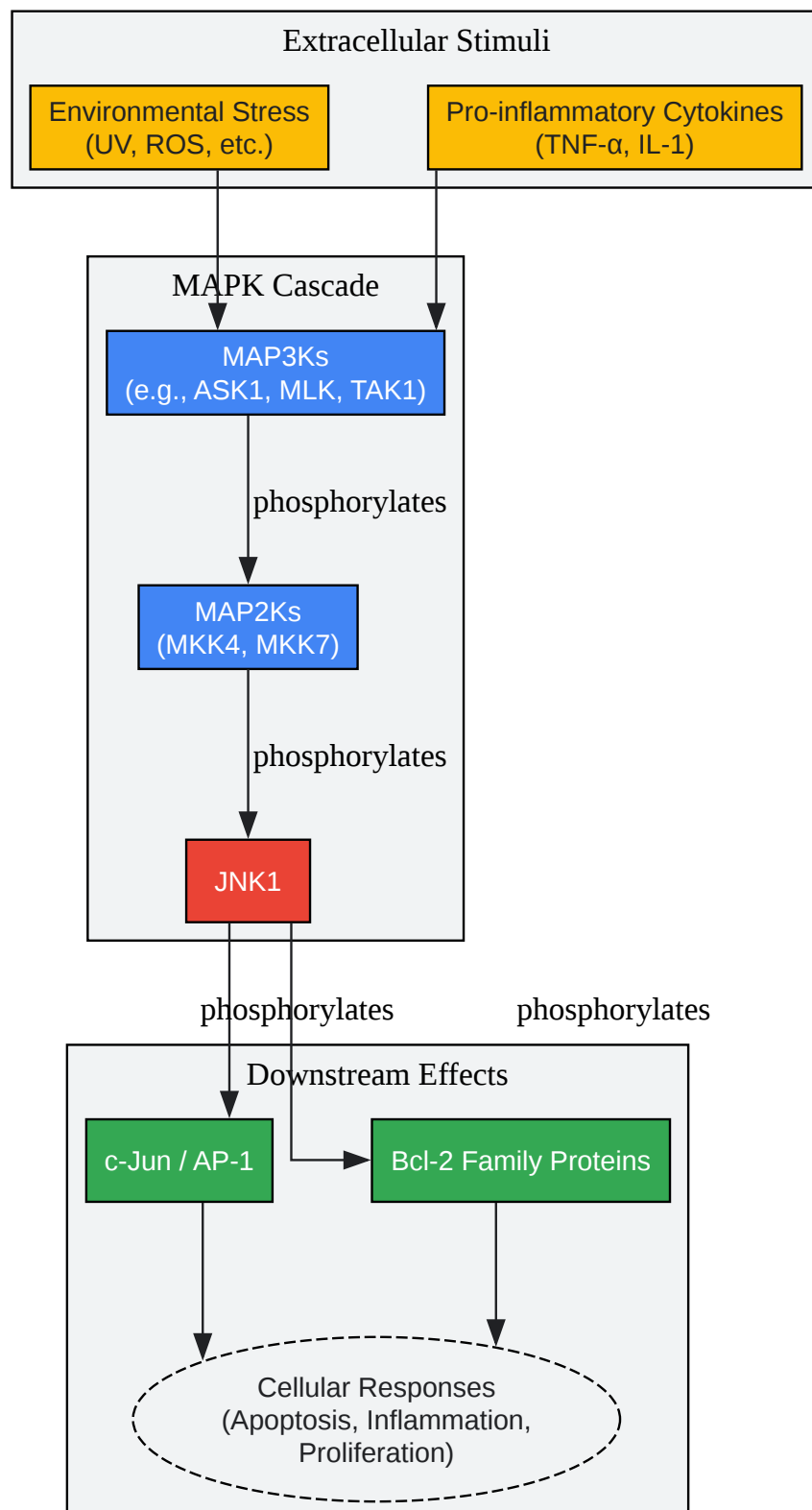
Proteolysis-targeting chimeras (PROTACs) represent a novel therapeutic modality that induces the degradation of target proteins through the ubiquitin-proteasome system.[6][7][8] Unlike traditional small-molecule inhibitors that rely on sustained occupancy of the target's active site, PROTACs act catalytically, enabling the degradation of multiple protein copies with a single molecule.[9][10] This approach offers the potential for enhanced potency, improved selectivity, and a more durable pharmacodynamic effect.[11][12]

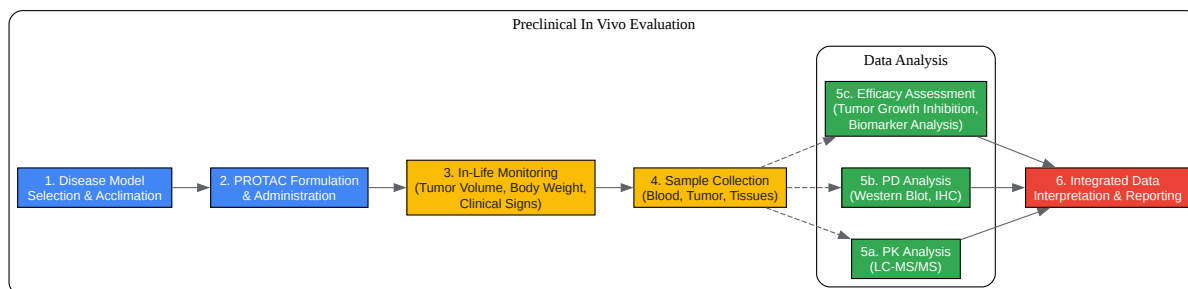
These application notes provide a comprehensive guide to the in vivo evaluation of JNK1-targeted PROTACs, covering relevant animal models, detailed experimental protocols, and

data interpretation.

JNK1 Signaling Pathway

The JNK pathway is a multi-tiered kinase cascade. It is typically activated by extracellular stimuli such as inflammatory cytokines (e.g., TNF- α , IL-1) and environmental stresses.^{[2][13]} This activation involves a sequential phosphorylation cascade from MAP kinase kinase kinases (MAP3Ks) to MAP kinase kinases (MAP2Ks), and finally to JNKs.^[3] Once activated, JNK1 phosphorylates a host of downstream substrates, including the transcription factor c-Jun, leading to the regulation of gene expression involved in various cellular outcomes.^{[2][3]}





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